Application Note: Quantification of Ceftazidime Pentahydrate using a Stability-Indicating RP-HPLC Method

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name: *Ceftazidime pentahydrate*

Cat. No.: *B8074020*

Get Quote

Introduction

Ceftazidime pentahydrate is a third-generation cephalosporin antibiotic with a broad spectrum of activity against Gram-negative bacteria, including Pseudomonas aeruginosa.[1] It functions by inhibiting the enzymes responsible for bacterial cell wall synthesis.[2] Accurate and reliable quantification of Ceftazidime in bulk drug substance and pharmaceutical formulations is crucial for ensuring its quality, safety, and efficacy.[1] High-Performance Liquid Chromatography (HPLC) is a widely used technique for this purpose due to its high precision, specificity, and reproducibility.[1]

This application note details a robust, stability-indicating reversed-phase HPLC (RP-HPLC) method for the quantification of **Ceftazidime pentahydrate**. The method is validated according to the International Council for Harmonisation (ICH) guidelines and is suitable for routine quality control analysis.[3]

Experimental Protocol

1. Materials and Reagents

© 2026 BenchChem. All rights reserved.

- **Ceftazidime pentahydrate** reference standard (Pharmaceutical Secondary Standard)[4]
- **Ceftazidime pentahydrate** sample (bulk drug or pharmaceutical formulation)
- Acetonitrile (HPLC grade)
- Potassium dihydrogen orthophosphate (AR grade)
- Disodium hydrogen orthophosphate (AR grade)
- Orthophosphoric acid (AR grade)
- Hydrochloric acid (AR grade)
- Sodium hydroxide (AR grade)
- Hydrogen peroxide (AR grade)
- HPLC grade water

2. Instrumentation and Chromatographic Conditions A validated HPLC system equipped with a UV-VIS detector is required. The following chromatographic conditions have been optimized for the analysis:

Parameter	Specification
HPLC Column	Hypersil BDS C18 (150 x 4.6 mm, 5 µm) or equivalent
Mobile Phase	Phosphate Buffer (pH 3.0) : Acetonitrile (60:40 v/v)
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Detection Wavelength	254 nm
Column Temperature	Ambient
Run Time	Approximately 10 minutes

© 2026 BenchChem. All rights reserved.

3. Preparation of Solutions

- Phosphate Buffer (pH 3.0): Dissolve an appropriate amount of potassium dihydrogen orthophosphate in HPLC grade water to make a 0.02 M solution. Adjust the pH to 3.0 with orthophosphoric acid.
- Mobile Phase Preparation: Mix the Phosphate Buffer (pH 3.0) and Acetonitrile in a 60:40 ratio. Filter the mixture through a 0.45 µm membrane filter and degas by sonication for 15 minutes.[5]
- Diluent: The mobile phase is used as the diluent for preparing standard and sample solutions.
- Standard Stock Solution (1000 µg/mL): Accurately weigh about 100 mg of **Ceftazidime pentahydrate** reference standard and transfer it into a 100 mL volumetric flask. Add approximately 70 mL of diluent and sonicate for 15 minutes to dissolve the substance completely. Make up the volume to the mark with the diluent.[2][5]
- Working Standard Solution (100 µg/mL): From the standard stock solution, pipette 10 mL into a 100 mL volumetric flask and dilute to the mark with the diluent.[5]
- Sample Solution Preparation (from formulation): Weigh the powder from a vial claimed to contain the equivalent of 100 mg of Ceftazidime. Transfer the powder to a 100 mL volumetric flask, add about 70 mL of diluent, and sonicate for 15 minutes to ensure complete dissolution. Dilute to the final volume with the diluent.[5] From this solution, take 10 mL and dilute it to 100 mL with the diluent to achieve a final concentration of approximately 100 µg/mL. Filter the solution through a 0.45 µm syringe filter before injection.[6]

4. System Suitability Test (SST) Before starting the sample analysis, the performance of the HPLC system must be verified. Inject the working standard solution five times and evaluate the following parameters. The system is deemed suitable for analysis if the acceptance criteria are met.[7][8]

© 2026 BenchChem. All rights reserved.

Parameter	Acceptance Criteria
Tailing Factor (T)	≤ 2.0
Theoretical Plates (N)	> 2000
% RSD of Peak Areas	≤ 2.0%
% RSD of Retention Times	≤ 1.0%

Method Validation Summary

The described HPLC method has been validated for specificity, linearity, accuracy, precision, limit of detection (LOD), and limit of quantitation (LOQ) as per ICH guidelines.[1]

Specificity (Forced Degradation Studies) Forced degradation studies are essential to demonstrate the stability-indicating nature of the method.[9] Ceftazidime is subjected to stress conditions such as acid, base, oxidative, thermal, and photolytic degradation.[5][10] The method is considered specific if the Ceftazidime peak is well-resolved from any degradation product peaks.

- Acid Degradation: To 1 mL of the stock solution, add 1 mL of 0.1 N HCl and keep at 60°C for 30 minutes. Neutralize with 0.1 N NaOH before dilution.[9]
- Base Degradation: To 1 mL of the stock solution, add 1 mL of 0.1 N NaOH and keep at 60°C for 30 minutes. Neutralize with 0.1 N HCl before dilution.[9]
- Oxidative Degradation: To 1 mL of the stock solution, add 1 mL of 20% H_2O_2 and keep at 60°C for 30 minutes before dilution.[9]
- Thermal Degradation: Expose the solid drug substance to 60°C in a hot air oven.[9]
- Photolytic Degradation: Expose the drug substance spread on a glass dish to UV light for 12 hours.[5]

Quantitative Data Summary

The following tables summarize the quantitative data obtained during the method validation.

© 2026 BenchChem. All rights reserved.

Table 1: Linearity and Range The linearity of the method was established by analyzing a series of dilutions of the Ceftazidime standard solution.

Concentration Range (µg/mL)	Correlation Coefficient (r^2)
25 - 150	0.9998
The correlation coefficient indicates a strong linear relationship between concentration and peak area.[3][5]	

Table 2: Accuracy (% Recovery) Accuracy was determined by the recovery method, spiking a known quantity of standard into a placebo sample at three different concentration levels.

Spiked Level	Amount Added (µg/mL)	Amount Recovered (µg/mL)	% Recovery
80%	80	79.8	99.75%
100%	100	100.2	100.20%
120%	120	119.5	99.58%
Mean % Recovery	99.84%		
The high mean percent recovery demonstrates the accuracy of the method.[5]			

Table 3: Precision (% RSD) Precision was evaluated at both repeatability (intra-day) and intermediate precision (inter-day) levels by analyzing six replicate samples.

© 2026 BenchChem. All rights reserved.

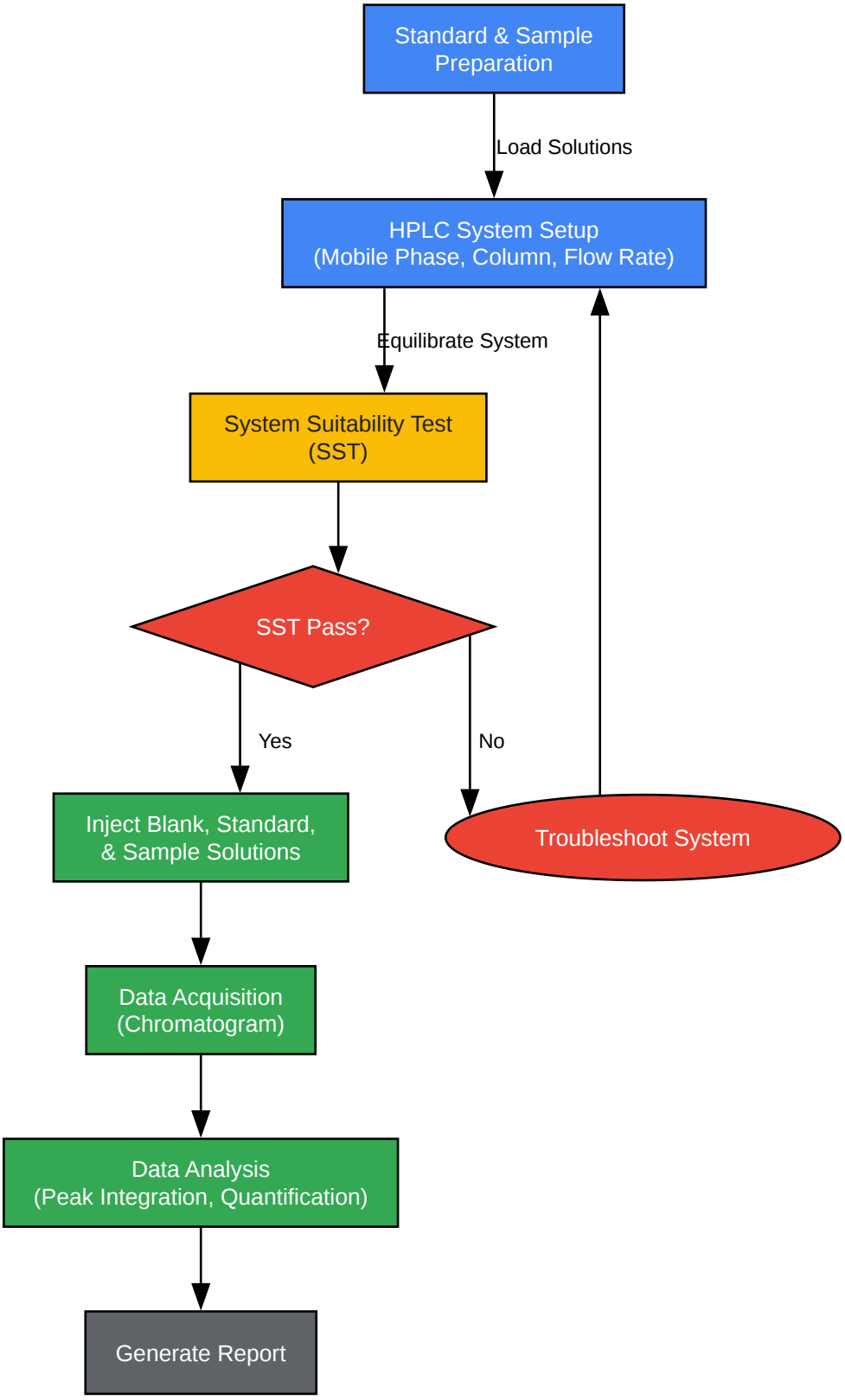
Precision Type	% RSD
Repeatability (Intra-day)	0.45%
Intermediate Precision (Inter-day)	0.62%
The low Relative Standard Deviation (%RSD) values confirm the high precision of the analytical method.[5]	

Table 4: LOD and LOQ The Limit of Detection (LOD) and Limit of Quantitation (LOQ) were determined based on the standard deviation of the response and the slope of the calibration curve.

Parameter	Result (µg/mL)
LOD	0.34
LOQ	1.04
These values indicate the high sensitivity of the developed method.[3][11]	

Visualizations

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Experimental workflow for HPLC quantification of Ceftazidime.

© 2026 BenchChem. All rights reserved.

Conclusion

The RP-HPLC method described in this application note is simple, rapid, accurate, and precise for the quantification of **Ceftazidime pentahydrate** in bulk and pharmaceutical dosage forms. The validation results confirm that the method is suitable for its intended purpose and can be effectively used for routine quality control analysis and stability studies. The forced degradation studies demonstrate the stability-indicating capability of the method, ensuring that the quantification of the active pharmaceutical ingredient is not affected by the presence of its degradation products.[3][9]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. ijnrd.org [ijnrd.org]
- 2. juniperpublishers.com [juniperpublishers.com]
- 3. researchgate.net [researchgate.net]
- 4. Ceftazidime Pharmaceutical Secondary Standard; Certified Reference Material 78439-06-2 [sigmaaldrich.com]
- 5. ijrpb.com [ijrpb.com]
- 6. pharmacyjournal.in [pharmacyjournal.in]
- 7. System suitability Requirements for a USP HPLC Method - Tips & Suggestions [mtc-usa.com]
- 8. rjpbcs.com [rjpbcs.com]
- 9. benchchem.com [benchchem.com]
- 10. thescipub.com [thescipub.com]
- 11. Developing a Validated HPLC Method for Quantification of Ceftazidime Employing Analytical Quality by Design and Monte Carlo Simulations - PubMed [pubmed.ncbi.nlm.nih.gov]

© 2026 BenchChem. All rights reserved.

- To cite this document: BenchChem. [Application Note: Quantification of Ceftazidime Pentahydrate using a Stability-Indicating RP-HPLC Method]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8074020/docs#application-note-quantification-of-ceftazidime-pentahydrate-using-a-stability-indicating-rp-hplc-method]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check